

# Personal protective equipment for handling YM-1

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## Compound of Interest

Compound Name: YM-1

Cat. No.: B1493408

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## Essential Safety and Handling Guide for YM-155

This guide provides comprehensive safety and logistical information for handling the chemical compound **YM-155** in a laboratory setting. Adherence to these procedures is crucial for ensuring the safety of all personnel and the integrity of research.

### Hazard Identification and Risk Assessment

While **YM-155** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is imperative to handle it with the standard precautions applicable to all laboratory chemicals. A thorough risk assessment should be conducted before commencing any experiment involving **YM-155**.

Summary of Known Hazards:

| Hazard Type        | Description                                                                                                                                                                                                                                                                                                    |
|--------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Health Hazards     | The substance is not classified as hazardous. General handling may cause minimal to no skin irritation. In case of inhalation, move to fresh air and consult a doctor if complaints arise. For eye contact, rinse with running water for several minutes. If swallowed and symptoms persist, consult a doctor. |
| Fire and Explosion | YM-155 is not flammable and does not present an explosion hazard.                                                                                                                                                                                                                                              |
| Reactivity         | No specific reactivity data is available. Standard practice is to avoid mixing with other chemicals unless a specific reaction protocol is being followed. <a href="#">[1]</a>                                                                                                                                 |

## Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is the primary defense against potential chemical exposure.[\[2\]](#)[\[3\]](#) The following table outlines the recommended PPE for handling **YM-155**, based on general laboratory best practices.

Recommended Personal Protective Equipment:

| PPE Category            | Item                                        | Specifications and Use                                                                                                                                                  |
|-------------------------|---------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye and Face Protection | Safety glasses with side shields or goggles | Must be worn at all times in the laboratory to protect against splashes.[4][5]                                                                                          |
| Hand Protection         | Chemical-resistant gloves (e.g., nitrile)   | Gloves should be inspected for integrity before each use and changed frequently.[6] Wash hands thoroughly after removing gloves.[6][7]                                  |
| Body Protection         | Laboratory coat                             | A lab coat should be worn to protect skin and clothing from potential contamination.[6][8] It should be kept fastened and should not be worn outside the laboratory.[7] |
| Foot Protection         | Closed-toe shoes                            | Shoes must completely cover the feet to protect against spills and falling objects.[6][8]                                                                               |

## Handling and Storage Procedures

Proper handling and storage are essential to prevent contamination and ensure the stability of **YM-155**.

Step-by-Step Handling Protocol:

- Preparation: Before handling, read the Safety Data Sheet (SDS) for **YM-155** thoroughly.[6] Ensure that the work area is clean and uncluttered.[6]
- Personal Protective Equipment: Don the appropriate PPE as outlined in the table above.
- Dispensing: When weighing or transferring **YM-155** powder, do so in a designated area, such as a fume hood or a balance enclosure, to minimize the risk of inhalation or creating dust.

- **Solution Preparation:** When preparing solutions, add **YM-155** to the solvent slowly to avoid splashing.
- **Post-Handling:** After handling, wash hands thoroughly with soap and water.[\[6\]](#) Clean and decontaminate the work surface.[\[7\]](#)

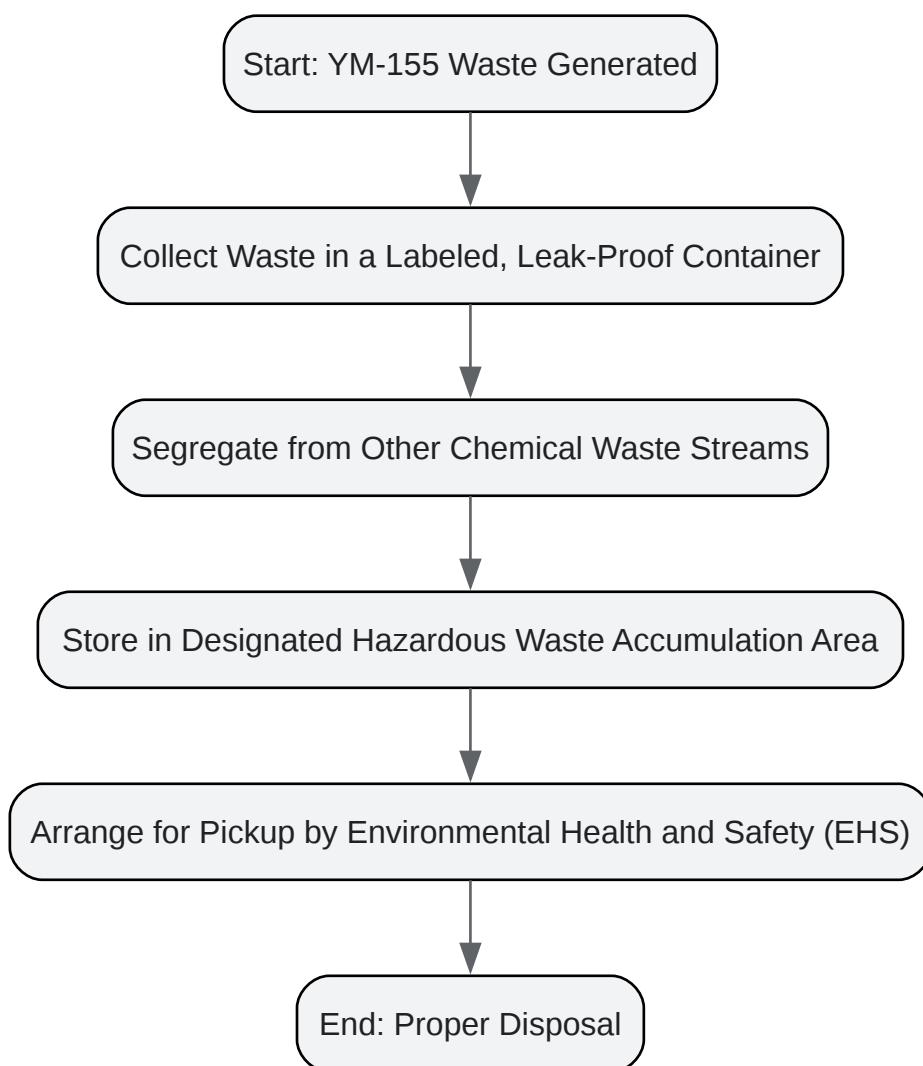
#### Storage Guidelines:

| Storage Condition | Recommendation                                                                                                                                                                                      |
|-------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| General           | Store in a tightly closed container in a well-ventilated area. <a href="#">[1]</a>                                                                                                                  |
| Temperature       | Keep in a cool place. <a href="#">[1]</a>                                                                                                                                                           |
| Incompatibilities | Store away from incompatible materials. While specific incompatibilities for YM-155 are not listed, a general precaution is to store it separately from strong acids and bases. <a href="#">[9]</a> |

## Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.  
[\[1\]](#)

#### YM-155 Waste Disposal Workflow:



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Caption: Workflow for the proper disposal of **YM-155** waste.

#### Disposal Steps:

- Collection: Collect all **YM-155** waste, including contaminated consumables (e.g., pipette tips, tubes), in a designated, leak-proof waste container.
- Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name "**YM-155**".<sup>[10]</sup>
- Storage: Store the waste container in a designated satellite accumulation area within the laboratory.

- Disposal: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the chemical waste.<sup>[10]</sup> Do not pour chemical waste down the drain.<sup>[6][9]</sup>

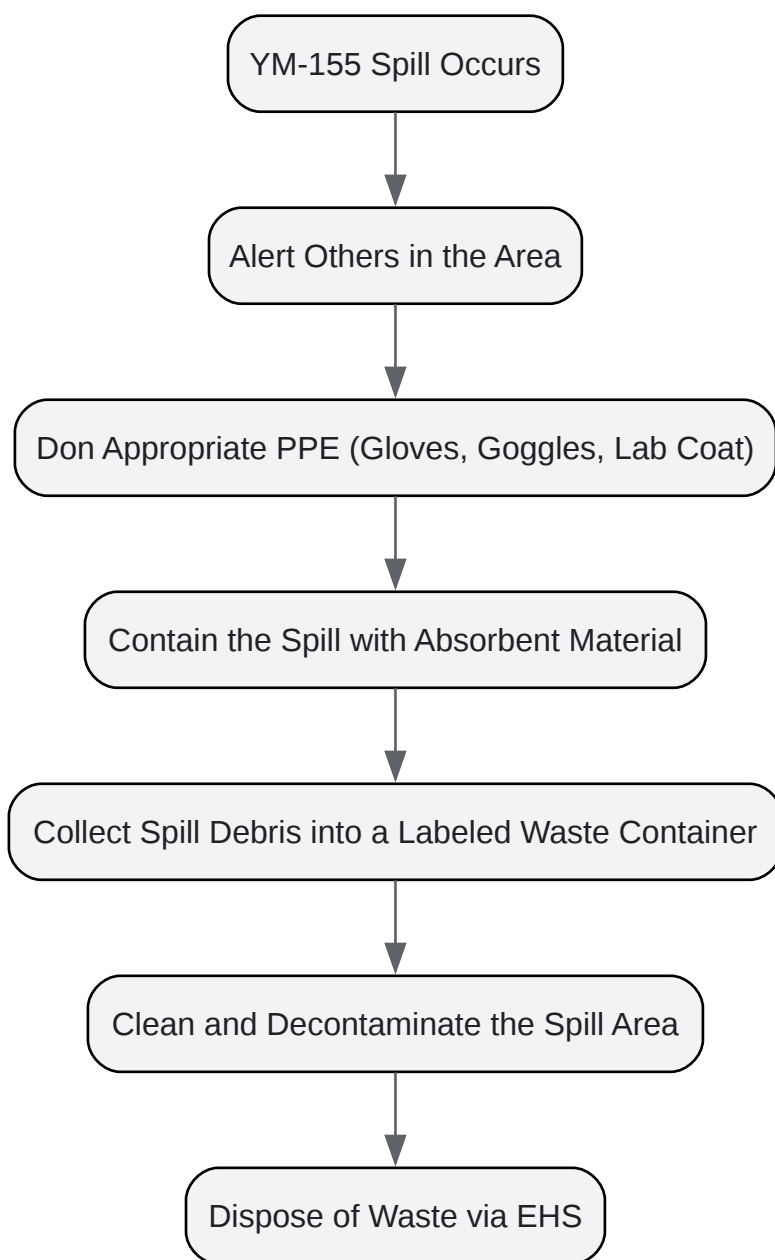
## Emergency Procedures

In the event of an emergency, follow these procedures and immediately report the incident to your supervisor.

First Aid Measures:

| Exposure Route | First Aid Procedure                                                                                                                                |
|----------------|----------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation     | Move the individual to fresh air. If respiratory symptoms occur, seek medical attention. <sup>[1][4]</sup>                                         |
| Skin Contact   | Remove contaminated clothing. Wash the affected area with soap and water. <sup>[1]</sup>                                                           |
| Eye Contact    | Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. <sup>[1]</sup> Seek medical attention. |
| Ingestion      | Rinse the mouth with water. Do not induce vomiting. <sup>[1]</sup> Seek medical attention.                                                         |

Spill Response Workflow:



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Caption: Step-by-step procedure for responding to a **YM-155** spill.

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## References

- 1. files.dep.state.pa.us [files.dep.state.pa.us]
- 2. osha.gov [osha.gov]
- 3. Personal Protective Equipment (PPE) – EHS [ehs.mit.edu]
- 4. images.thdstatic.com [images.thdstatic.com]
- 5. wizard.youngsupply.com [wizard.youngsupply.com]
- 6. Lab Safety Rules and Guidelines | Lab Manager [labmanager.com]
- 7. Standard Laboratory Practices for BSL-1 Laboratories – Laboratory Safety Manual [lsm.alfaisal.edu]
- 8. science.utm.my [science.utm.my]
- 9. youtube.com [youtube.com]
- 10. IU Indianapolis Waste Management: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
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